

# 3-(Methylthio)aniline: A Versatile Building Block in Modern Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Methylthio)aniline

Cat. No.: B157570

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-(Methylthio)aniline**, a substituted aniline bearing a methylthio group at the meta position, has emerged as a valuable and versatile building block in organic synthesis. Its unique electronic properties, arising from the interplay between the electron-donating amino group and the sulfur-containing moiety, impart distinct reactivity that has been exploited in the synthesis of a diverse array of molecules with significant applications in medicinal chemistry, materials science, and dye chemistry. This technical guide provides a comprehensive overview of the core properties, key synthetic transformations, and notable applications of **3-(methylthio)aniline**, with a focus on its utility in the development of biologically active compounds.

## Physicochemical and Spectroscopic Properties

**3-(Methylthio)aniline** is a clear, dark brown liquid at room temperature.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing essential data for its handling, characterization, and use in synthetic protocols.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NS	[2]
Molecular Weight	139.22 g/mol	[2]
CAS Number	1783-81-9	[3]
Boiling Point	163-165 °C at 16 mmHg	[3]
Density	1.13 g/mL at 25 °C	[3]
Refractive Index (n <sub>20/D</sub> )	1.637	[3]
UV max (in inert atmosphere)	226 nm, 300 nm	[2]

#### Spectroscopic Data:

The structural integrity of **3-(methylthio)aniline** and its derivatives is routinely confirmed using standard spectroscopic techniques.

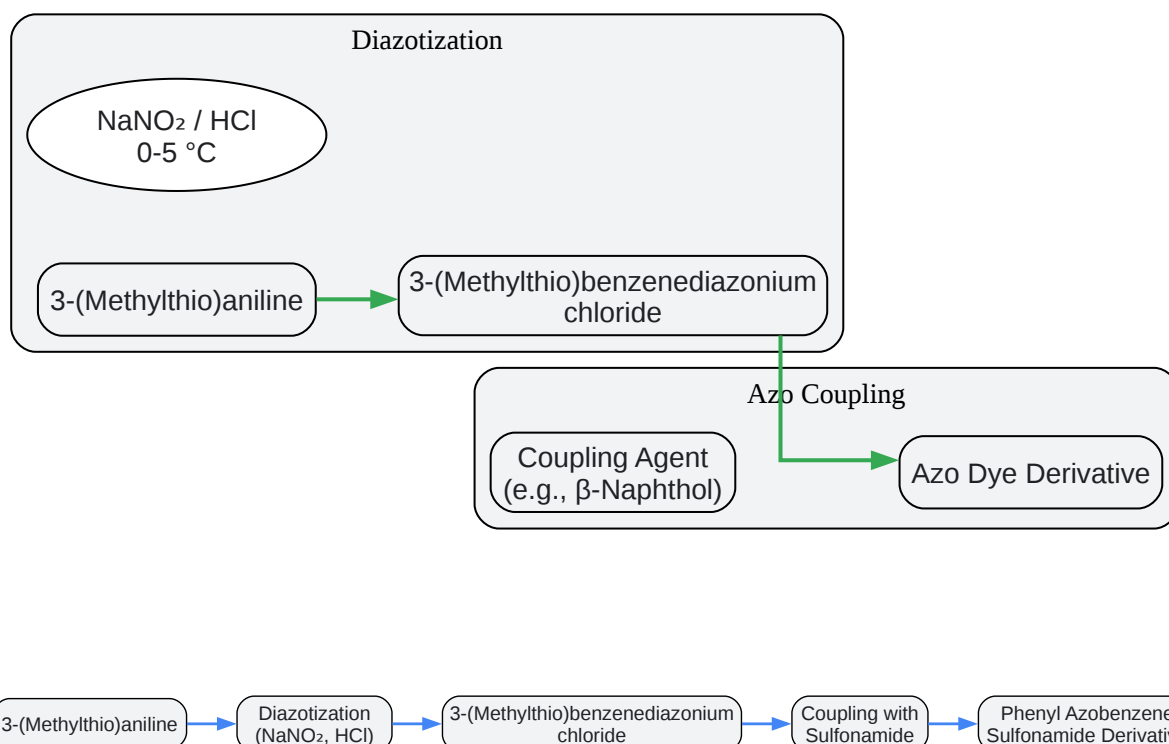
- <sup>1</sup>H NMR (CDCl<sub>3</sub>): The proton NMR spectrum of **3-(methylthio)aniline** typically shows signals for the aromatic protons in the range of  $\delta$  6.5-7.2 ppm, a singlet for the methylthio protons around  $\delta$  2.4 ppm, and a broad singlet for the amine protons.[4]
- <sup>13</sup>C NMR: The carbon NMR spectrum provides characteristic signals for the aromatic carbons and the methyl carbon of the methylthio group.[5]
- IR Spectroscopy: The infrared spectrum displays characteristic absorption bands for N-H stretching of the primary amine (around 3300-3500 cm<sup>-1</sup>), C-H stretching of the aromatic ring and methyl group, and C-S stretching.
- Mass Spectrometry: The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.[6]

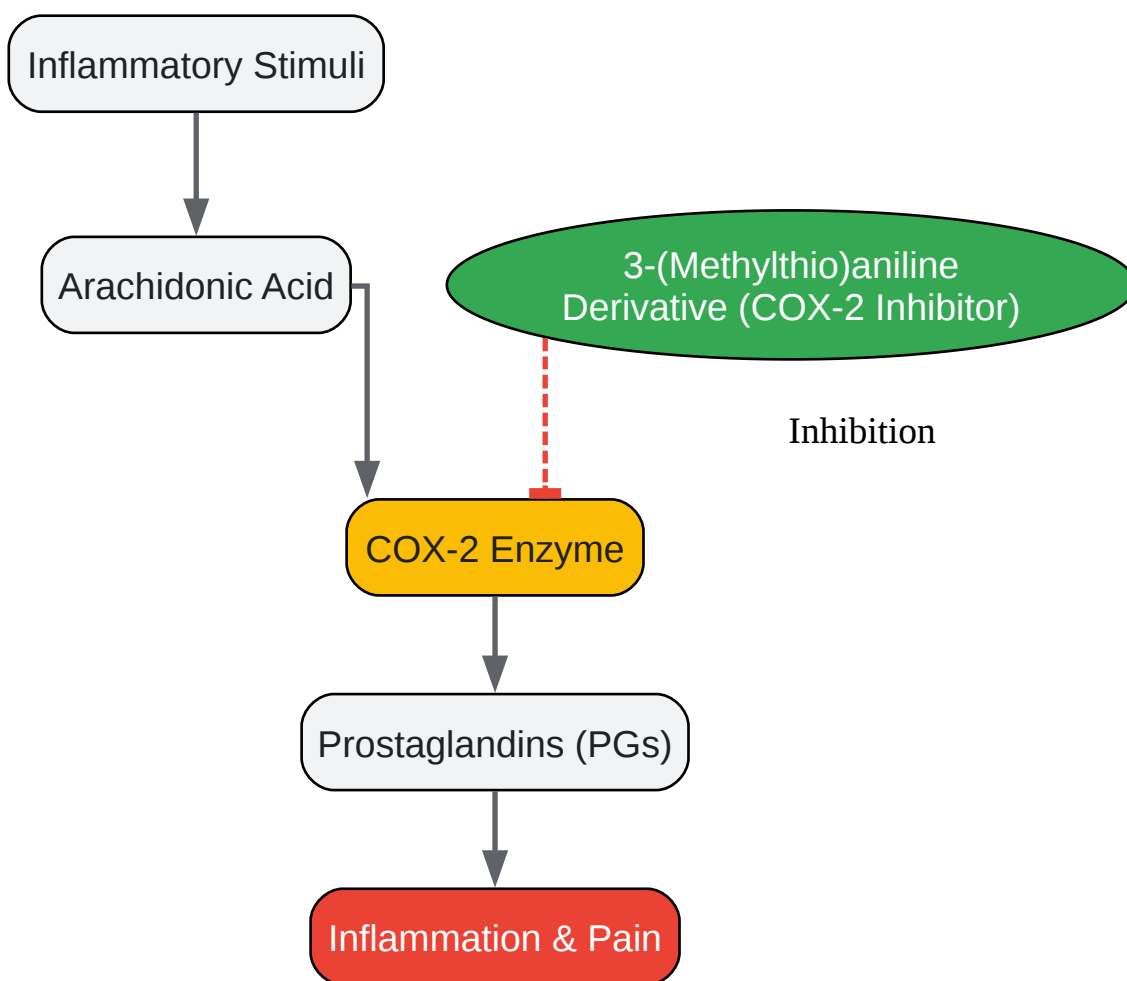
## Key Synthetic Transformations

The synthetic utility of **3-(methylthio)aniline** stems from the reactivity of its two primary functional groups: the aromatic amine and the methylthio group.

## Diazotization and Azo Coupling Reactions

The primary amino group of **3-(methylthio)aniline** can be readily converted to a diazonium salt, which serves as a versatile intermediate for the synthesis of a wide range of derivatives. A prominent application is in the synthesis of azo dyes.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis and Characterization of Celecoxib Derivatives as Possible Anti-Inflammatory, Analgesic, Antioxidant, Anticancer and Anti-HCV Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 3-(METHYLTHIO)ANILINE | 1783-81-9 [chemicalbook.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]

- 5. pstorage-accs-6854636.s3.amazonaws.com [pstorage-accs-6854636.s3.amazonaws.com]
- 6. 4-(Methylthio)aniline | C<sub>7</sub>H<sub>9</sub>NS | CID 66038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-(Methylthio)aniline: A Versatile Building Block in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157570#3-methylthio-aniline-as-a-building-block-in-organic-synthesis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)